

2-Benzylcyclopentanone CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Benzylcyclopentanone

Cat. No.: B1335393

[Get Quote](#)

Technical Guide: 2-Benzylcyclopentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Benzylcyclopentanone**, a key intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs). This document outlines its chemical properties, synthesis protocols, and its role in pharmaceutical manufacturing.

Core Chemical Data

2-Benzylcyclopentanone is a carbocyclic compound with the systematic IUPAC name 2-benzylcyclopentan-1-one.^[1]

Property	Value	Source
CAS Number	2867-63-2	[1] [2]
Molecular Formula	C ₁₂ H ₁₄ O	[1] [2]
Molecular Weight	174.24 g/mol	[1]
Canonical SMILES	<chem>C1CC(C(=O)C1)CC2=CC=CC=C2</chem>	[1]
InChI Key	TVKMRMXVNWHKTF-UHFFFAOYSA-N	[1]

Synthesis Protocol

A patented method for the synthesis of **2-Benzylcyclopentanone** involves a three-step process designed for cost-effectiveness and high yield.[\[3\]](#)

Step 1: Friedel-Crafts Acylation and Esterification

This step involves the reaction of benzene with adipic anhydride to produce a 5-benzoylpentanoic acid ester.

- Reactants: Benzene, Adipic anhydride, Aluminum trichloride, Methanol.
- Procedure:
 - Add 80ml of benzene and 0.22mol of aluminum trichloride to a reaction vessel.
 - At 31-55°C, add 0.1mol of adipic anhydride dissolved in 20ml of benzene dropwise.
 - Maintain the reaction at 50-70°C for 2 hours.
 - Add 0.5mol of methanol dropwise and continue the reaction at 50-70°C for another 2 hours.
 - Hydrolyze the reaction mixture with 200ml of water.
 - Separate the benzene layer and wash it with an aqueous sodium carbonate solution.

- Distill off the benzene at 100°C to obtain methyl 5-benzoylvalerate.

Step 2: Condensation and Cyclization

The resulting ester undergoes an acyloin condensation and cyclization to form 2-benzoyl cyclopentanone.

- Reactants: Methyl 5-benzoylvalerate, Tripotassium phosphate, Dimethylformamide (DMF).
- Procedure:
 - Reflux 0.1mol of methyl 5-benzoylvalerate and 0.1mol of tripotassium phosphate in 50ml of DMF for 12 hours.
 - Cool the mixture to approximately 30°C and filter to remove tripotassium phosphate.
 - Add 1ml of acetic acid to the filtrate.
 - Distill off the DMF under reduced pressure.
 - The residue is then distilled under high vacuum to collect the 2-benzoyl cyclopentanone fraction at 150-160°C.

Step 3: Selective Hydrogenation Reduction

The final step is the reduction of 2-benzoyl cyclopentanone to yield **2-Benzylcyclopentanone**.

- Reactants: 2-benzoyl cyclopentanone, Raney Nickel, Isopropanol, Phosphoric acid.
- Procedure:
 - In a pressure autoclave, combine 0.1mol of 2-benzoyl cyclopentanone, 1g of Raney Nickel, and 100ml of isopropanol.
 - Adjust the pH to 4-5 with phosphoric acid.
 - React at approximately 130°C under 1 MPa of hydrogen pressure for 3 hours.
 - Cool the reaction to about 30°C and filter to remove the catalyst.

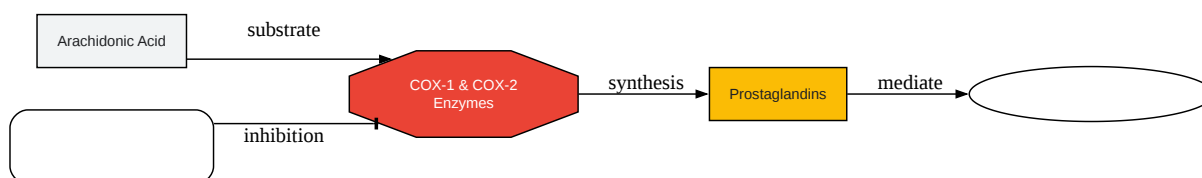
- Recover the isopropanol by distillation.
- The final product, **2-Benzylcyclopentanone**, is obtained by high-vacuum distillation, collecting the fraction at 145-155°C.

Role in Drug Development

2-Benzylcyclopentanone is a crucial intermediate in the synthesis of Loxoprofen, a potent non-steroidal anti-inflammatory drug.[3][4][5] Loxoprofen functions by inhibiting the cyclooxygenase (COX) enzymes, which are responsible for the synthesis of prostaglandins, key mediators of inflammation and pain.

Inferred Signaling Pathway

While direct studies on the signaling pathways of **2-Benzylcyclopentanone** are not available, its role as a precursor to Loxoprofen suggests its relevance to the prostaglandin synthesis pathway. The diagram below illustrates the general mechanism of action for NSAIDs like Loxoprofen.



[Click to download full resolution via product page](#)

Caption: Inferred mechanism of action for Loxoprofen.

Safety and Handling

2-Benzylcyclopentanone is classified as harmful if swallowed and causes serious eye irritation.[1] It may also be harmful in contact with skin and may cause respiratory irritation.[1] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Benzylcyclopentanone | C₁₂H₁₄O | CID 4647132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. CN103508869A - Synthetic method for 2-benzyl cyclopentanone - Google Patents [patents.google.com]
- 4. CN1101802C - Process for preparing loxoprofen sodium - Google Patents [patents.google.com]
- 5. CN109776300B - Synthetic method of loxoprofen sodium - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Benzylcyclopentanone CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1335393#2-benzylcyclopentanone-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com